

An In-depth Technical Guide to Z-L-beta-homo-Glu(OtBu)-OH

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Compound of Interest

Compound Name: Z-L-beta-homo-Glu(OtBu)-OH

Cat. No.: B15156279

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Z-L-beta-homo-Glu(OtBu)-OH**, a key building block in modern peptide synthesis and drug discovery. The following sections detail its chemical identity, properties, and potential applications, offering valuable insights for researchers in the field.

Chemical Identity and Synonyms

Z-L-beta-homo-Glu(OtBu)-OH is a protected amino acid derivative used in the synthesis of peptides and peptidomimetics. The "Z" group (benzyloxycarbonyl) protects the amine, while the "OtBu" group (tert-butyl ester) protects the side-chain carboxylic acid, allowing for controlled and specific peptide bond formation.

Synonyms:

- (S)-3-(((Benzyloxy)carbonyl)amino)-6-(tert-butoxy)-6-oxohexanoic acid
- N-Cbz-L-beta-homoglutamic acid 6-tert-butyl ester
- Z-L-β-homoglutamic acid(OtBu)-OH

Physicochemical Properties

A summary of the key physicochemical properties of **Z-L-beta-homo-Glu(OtBu)-OH** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	2135655-76-2	MySkinRecipes[1]
Molecular Formula	C ₁₈ H ₂₅ NO ₆	MySkinRecipes[1]
Molecular Weight	351.39 g/mol	MySkinRecipes[1]
Appearance	Solid	N/A (General knowledge for such compounds)
Storage Temperature	2-8 °C	N/A (General recommendation for protected amino acids)

Role in Peptide Synthesis and Drug Discovery

Z-L-beta-homo-Glu(OtBu)-OH is primarily utilized as a building block in solid-phase peptide synthesis (SPPS). The incorporation of beta-amino acids, such as this beta-homoglutamic acid derivative, into peptide chains can confer unique structural and functional properties to the resulting peptidomimetics. These properties include increased resistance to enzymatic degradation, which can improve the pharmacokinetic profile of peptide-based drugs.[2][3]

The Z and OtBu protecting groups are orthogonal, meaning they can be removed under different chemical conditions, providing precise control during the stepwise elongation of the peptide chain. The Z group is typically removed by hydrogenolysis, while the OtBu group is cleaved under acidic conditions.

The unique structural characteristics of peptides containing beta-homoglutamic acid can influence their secondary structure, leading to novel receptor binding affinities and biological activities.[2] This makes **Z-L-beta-homo-Glu(OtBu)-OH** a valuable tool for medicinal chemists in the design and synthesis of new therapeutic agents.

Experimental Protocols

While a specific, detailed synthesis protocol for a peptide containing **Z-L-beta-homo-Glu(OtBu)-OH** is not readily available in the public domain, a general experimental workflow for its use in solid-phase peptide synthesis (SPPS) is described below. This protocol is based on standard Fmoc/tBu chemistry, which is a widely used method in peptide synthesis.^[4]

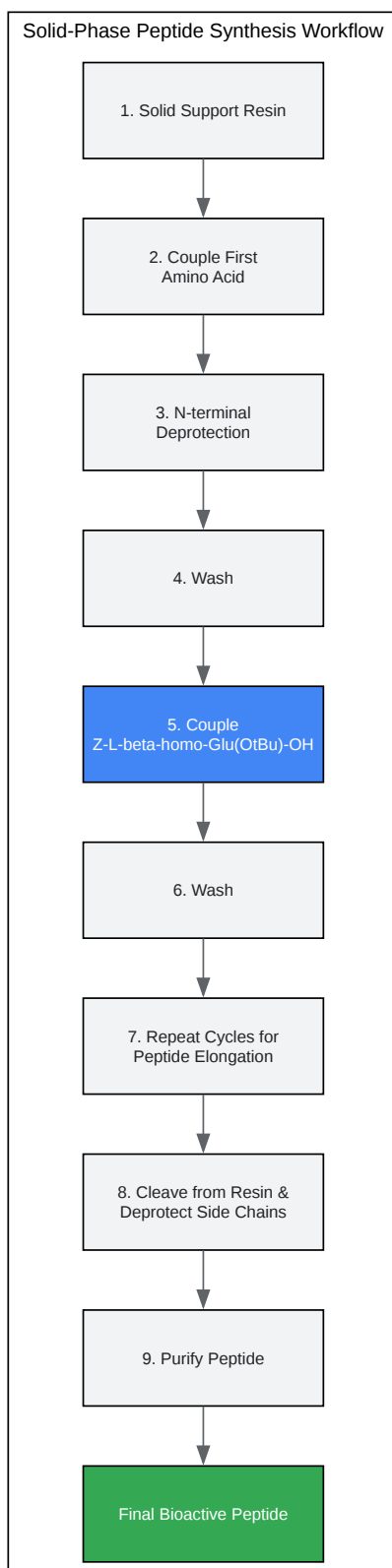
General Protocol for Solid-Phase Peptide Synthesis (SPPS) using a protected beta-amino acid:

- **Resin Preparation:** Swell a suitable solid support resin (e.g., Wang resin) in a compatible solvent like N,N-dimethylformamide (DMF).
- **First Amino Acid Coupling:** Couple the first C-terminal amino acid to the resin.
- **Deprotection:** Remove the N-terminal protecting group (e.g., Fmoc) using a solution of piperidine in DMF.
- **Washing:** Thoroughly wash the resin with DMF to remove excess reagents and by-products.
- **Coupling of Z-L-beta-homo-Glu(OtBu)-OH:**
 - Activate the carboxylic acid of **Z-L-beta-homo-Glu(OtBu)-OH** using a coupling reagent (e.g., HBTU, HATU) in the presence of a base (e.g., DIPEA) in DMF.
 - Add the activated amino acid solution to the resin and allow the coupling reaction to proceed.
- **Washing:** Wash the resin with DMF.
- **Repeat Deprotection and Coupling Cycles:** Repeat the deprotection, washing, and coupling steps for each subsequent amino acid in the desired peptide sequence.
- **Final Deprotection:** After the final amino acid is coupled, remove the N-terminal protecting group.
- **Cleavage and Side-Chain Deprotection:** Treat the resin with a cleavage cocktail (e.g., a solution containing trifluoroacetic acid) to cleave the peptide from the resin and remove the side-chain protecting groups, including the OtBu group from the beta-homoglutamic acid residue.

- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: Confirm the identity and purity of the synthesized peptide using techniques such as mass spectrometry and analytical RP-HPLC.

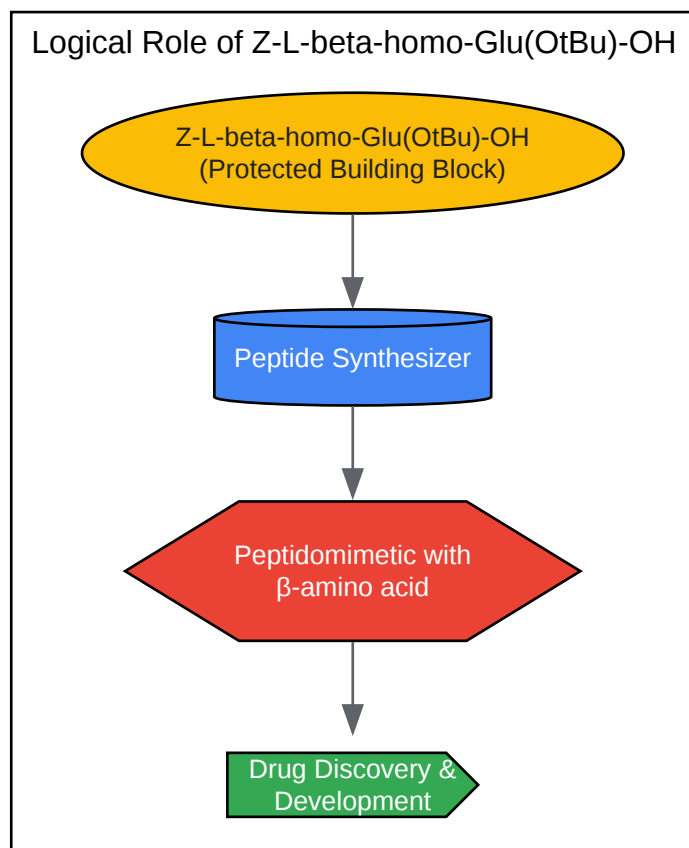
Visualizations

The following diagrams illustrate the logical workflow of utilizing **Z-L-beta-homo-Glu(OtBu)-OH** in peptide synthesis.



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Caption: General workflow for incorporating **Z-L-beta-homo-Glu(OtBu)-OH** into a peptide sequence via SPPS.



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Caption: The role of **Z-L-beta-homo-Glu(OtBu)-OH** as a key component in the drug discovery pipeline.

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